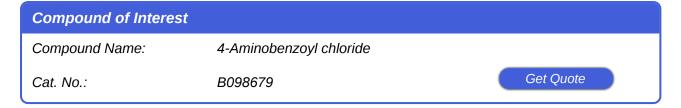


4-Aminobenzoyl Chloride: A Technical Guide to Stability and Storage

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Aminobenzoyl chloride is a valuable bifunctional molecule utilized as a key intermediate in the synthesis of a wide range of pharmaceuticals, polymers, and dyes. Its utility is derived from the presence of both a reactive acyl chloride and a nucleophilic amino group. However, this inherent reactivity also contributes to its instability, particularly its susceptibility to hydrolysis. This technical guide provides an in-depth overview of the stability profile of **4-aminobenzoyl chloride**, recommended storage conditions, and methodologies for its analysis.

Chemical Properties

A summary of the key chemical properties of **4-aminobenzoyl chloride** is presented below.



Property	Value	
CAS Number	16106-38-0	
Molecular Formula	C7H6CINO	
Molecular Weight	155.58 g/mol	
Appearance	White to light yellow solid	
Melting Point	71-74 °C	
Boiling Point	202-205 °C at 140 hPa	

Stability Profile

The primary factor governing the stability of **4-aminobenzoyl chloride** is its extreme sensitivity to moisture. The presence of the electron-donating amino group at the para position increases the electron density on the carbonyl carbon, making it highly susceptible to nucleophilic attack by water, leading to rapid hydrolysis.[1]

Quantitative Stability Data

Limited quantitative data on the stability of **4-aminobenzoyl chloride** is available in the public domain. However, a key study highlights its rapid degradation in the presence of water.

Condition	Parameter	Value	Reference
Aqueous THF solution at 25°C	Half-life (t½)	12 minutes	[1]

This rapid hydrolysis underscores the critical need for anhydrous conditions during handling and storage. The stability of solid **4-aminobenzoyl chloride** under controlled temperature and humidity over extended periods has not been extensively reported and would require experimental determination.

Degradation Pathways

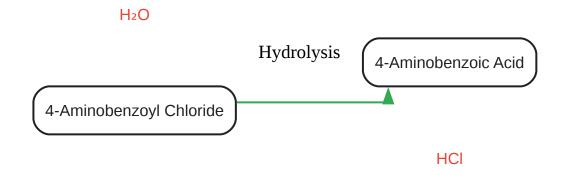




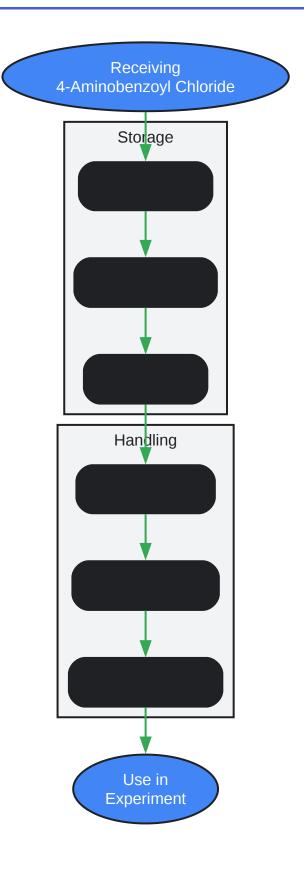


The principal degradation pathway for **4-aminobenzoyl chloride** is hydrolysis, which results in the formation of 4-aminobenzoic acid and hydrochloric acid.[2]

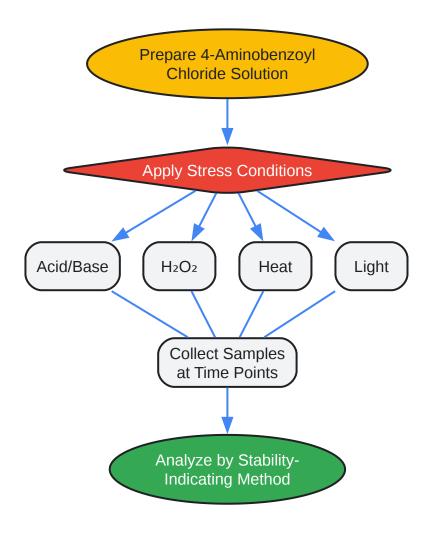












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- To cite this document: BenchChem. [4-Aminobenzoyl Chloride: A Technical Guide to Stability and Storage]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b098679#4-aminobenzoyl-chloride-stability-andstorage-conditions]



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